

Methyltrienolone: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: **R-18893**

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Introduction

Methyltrienolone, also known as Metribolone or R1881, is a potent, non-aromatizable synthetic androgen and a 17 α -alkylated derivative of nandrolone.^{[1][2]} Due to its high binding affinity for the androgen receptor (AR), it has become an invaluable tool in endocrinology and cancer research, particularly in studies involving androgen signaling pathways.^{[2][3]} This technical guide provides an in-depth overview of the physicochemical properties of Methyltrienolone, detailed experimental protocols for its characterization, and a visualization of its primary signaling pathway.

Physicochemical Properties

A thorough understanding of the physicochemical properties of Methyltrienolone is crucial for its proper handling, storage, and application in experimental settings. These properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	(8S,13S,14S,17S)-17-hydroxy-13,17-dimethyl-1,2,6,7,8,14,15,16-octahydrocyclopenta[a]phenanthren-3-one	[4]
Synonyms	Metribolone, R1881, Methyltrenbolone	[1]
CAS Number	965-93-5	[1]
Molecular Formula	C ₁₉ H ₂₄ O ₂	[4]
Molecular Weight	284.4 g/mol	[4]
Appearance	White to off-white or light yellow to yellow crystalline powder	[2][5]
Melting Point	170 °C	[5][6]
Boiling Point	485.9 °C at 760 mmHg (Predicted)	[5]
Density	1.17 g/cm ³ (Predicted)	[5]
Solubility	Poorly soluble in water. Soluble in DMSO (\geq 10mg/mL) and ethanol.	[2][5][7]
pKa	14.79 \pm 0.40 (Predicted)	[5]
LogP	3.11 (Predicted)	[8]
Storage	2-8°C, protected from light.	[5]

Stability	Should be protected from strong oxidizing agents, acids, and bases to prevent decomposition. The 17 α -alkylated structure confers metabolic stability. [2]
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Experimental Protocols

Accurate characterization of Methyltrienolone is essential for reliable experimental outcomes. The following section details methodologies for key experiments.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid like Methyltrienolone.

Methodology:

- Sample Preparation: A small amount of finely powdered Methyltrienolone is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is increased rapidly to about 10-15°C below the expected melting point (170°C).
 - The heating rate is then reduced to 1-2°C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the start of the melting range.
 - The temperature at which the entire solid has melted is recorded as the end of the melting range.

- Interpretation: A sharp melting range (typically 0.5-1°C) is indicative of high purity. A broad melting range suggests the presence of impurities.

Solubility Determination

Determining the solubility of Methyltrienolone in various solvents is crucial for preparing stock solutions and understanding its behavior in biological assays.

Methodology:

- Solvent Selection: A range of solvents relevant to research applications should be tested (e.g., DMSO, ethanol, cell culture media).
- Procedure (Shake-Flask Method):
 - An excess amount of Methyltrienolone is added to a known volume of the solvent in a sealed vial.
 - The vial is agitated at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The suspension is then filtered to remove any undissolved solid.
 - The concentration of Methyltrienolone in the clear filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Analysis (HPLC):
 - Column: A C18 reverse-phase column is typically used.
 - Mobile Phase: A mixture of acetonitrile and water is a common mobile phase for steroid analysis.
 - Detection: UV detection at a wavelength of approximately 254 nm is suitable for Methyltrienolone.

- Quantification: The concentration is determined by comparing the peak area of the sample to a standard curve prepared from known concentrations of Methyltrienolone.

Stability Assessment

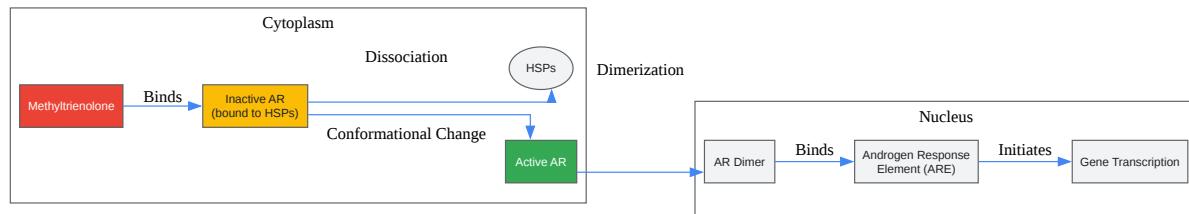
Evaluating the stability of Methyltrienolone under various conditions is important for ensuring the integrity of stock solutions and experimental results.

Methodology:

- Solution Preparation: Prepare solutions of Methyltrienolone in relevant solvents at a known concentration.
- Storage Conditions: Aliquots of the solutions are stored under different conditions, including:
 - Temperature: Refrigerated (2-8°C), room temperature, and elevated temperatures (e.g., 40°C).
 - Light: Protected from light versus exposed to light.
- Time Points: Samples are analyzed at various time points (e.g., 0, 24, 48, 72 hours, and weekly).
- Analysis: The concentration of Methyltrienolone in each sample is determined by HPLC, as described in the solubility determination protocol.
- Evaluation: The percentage of degradation is calculated by comparing the concentration at each time point to the initial concentration.

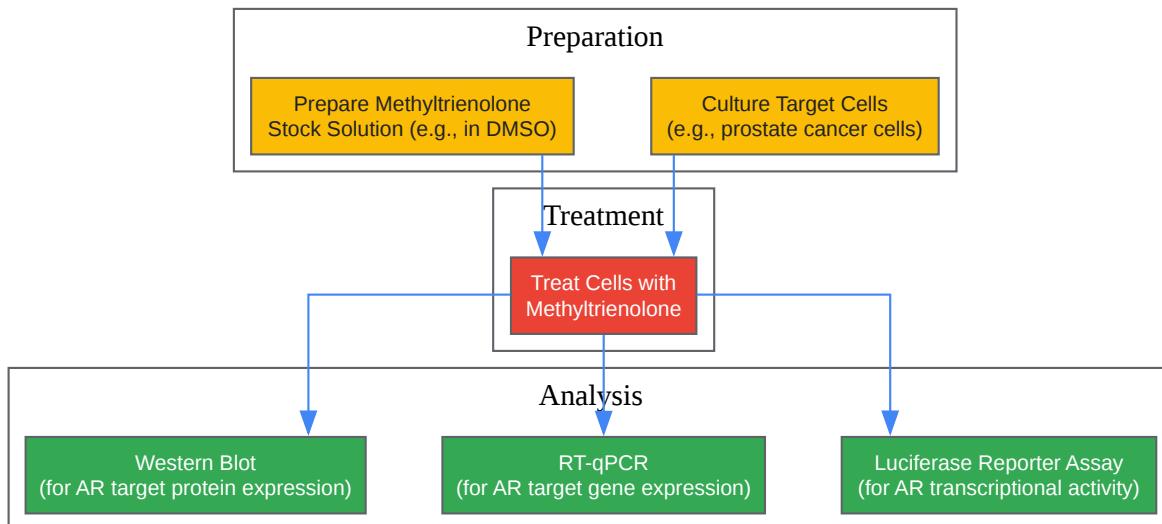
Signaling Pathway and Experimental Workflows

Methyltrienolone exerts its biological effects primarily through the androgen receptor (AR), a ligand-activated transcription factor. The following diagrams, generated using Graphviz, illustrate the AR signaling pathway and a typical experimental workflow for studying Methyltrienolone's effects.



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Caption: Androgen Receptor (AR) Signaling Pathway of Methyltrienolone.



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Caption: Experimental Workflow for Studying Methyltrienolone's Biological Effects.

Conclusion

Methyltrienolone remains a cornerstone for in vitro and in vivo studies of androgen action. Its high potency and specificity for the androgen receptor make it an excellent research tool. A comprehensive understanding of its physicochemical properties and the application of robust experimental protocols are paramount for generating reproducible and reliable data. This guide serves as a foundational resource for researchers utilizing Methyltrienolone in their scientific endeavors.

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